

Personal protective equipment for handling Ethyl methyl carbonate

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Compound of Interest

Compound Name: Ethyl methyl carbonate

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Essential Safety and Handling Guide for Ethyl Methyl Carbonate

For Immediate Reference by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Ethyl methyl carbonate** (EMC). Adherence to these procedures is essential for ensuring a safe laboratory environment.

Ethyl methyl carbonate is a highly flammable liquid and vapor, necessitating stringent safety protocols to mitigate risks.^[1] Proper personal protective equipment (PPE), correct handling and storage techniques, and established emergency procedures are paramount.

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.^{[1][2]}
- Ensure that an eyewash station and safety shower are readily accessible.^[3]
- Use explosion-proof electrical, ventilating, and lighting equipment.^{[1][3]}
- Ground and bond containers and receiving equipment to prevent static discharge.^{[1][3][4][5]}

Personal Protective Equipment (PPE): A comprehensive PPE strategy is the first line of defense against exposure.

Protection Type	Specific Requirement	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields.[1]	Protects against splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber).[6]	Prevents skin contact.
Skin and Body	Flame-retardant and impervious clothing.[1]	Protects against fire and chemical splashes.
Respiratory	Full-face respirator if exposure limits are exceeded or symptoms occur.[1]	Prevents inhalation of harmful vapors.

Handling Procedures:

- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][3][5] No smoking in the handling area.[1][2][3][5]
- Use non-sparking tools.[1][3]
- Avoid contact with skin and eyes.[1]
- Avoid inhalation of vapor or mist.[2]
- Keep containers tightly closed when not in use.[1][2][3][5]

Storage:

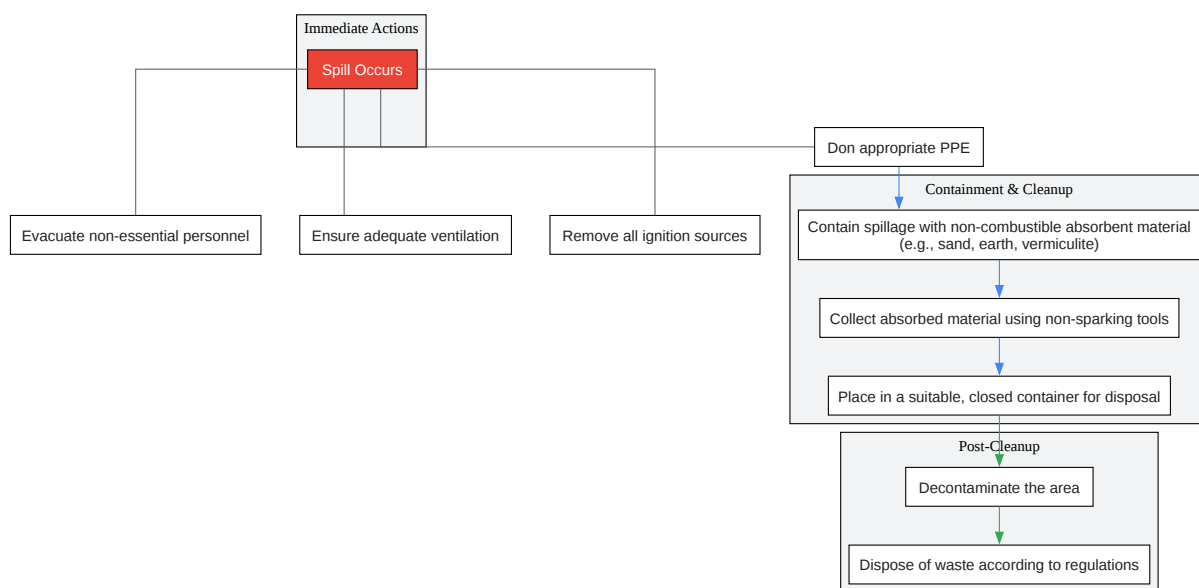
- Store in a cool, dry, and well-ventilated place.[1][4][5]
- Keep containers tightly closed.[1][3][5]
- Store away from incompatible materials such as strong oxidizers.[6][7]

Emergency and Disposal Plan

First-Aid Measures:

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [1]
Skin Contact	Take off immediately all contaminated clothing. Rinse the affected area with plenty of water. [1]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor. [1] [3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately. [1]

Spill Response: In the event of a spill, a clear and immediate response is crucial. The following workflow outlines the necessary steps.



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Workflow for handling an **Ethyl methyl carbonate** spill.

Fire-Fighting Measures:

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- Unsuitable extinguishing media: Do not use a water jet.[\[7\]](#)
- Specific hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.
- Protective equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[\[1\]](#)

Disposal Plan:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[2\]](#)
- Do not mix with other waste.[\[2\]](#)
- Handle uncleaned containers as you would the product itself.[\[2\]](#)
- Dispose of contents and containers in accordance with local, regional, and national regulations.[\[1\]](#)[\[3\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **Ethyl methyl carbonate**.

Property	Value	Reference
CAS Number	623-53-0	[1]
Chemical Formula	C ₄ H ₈ O ₃	[4]
Boiling Point	107°C	[8]
Melting Point	-55°C	[8]
Flash Point	23°C (closed cup)	-
Flammability	Highly flammable liquid and vapor (Category 2 or 3)	[1] [3]
Storage Temperature	15-25°C	[4]

This guide is intended to provide essential, immediate safety and logistical information. Always refer to the full Safety Data Sheet (SDS) for complete details before handling **Ethyl methyl carbonate**.

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